

4-Chloro-3-ethyl-1H-indole: Handling, Hazards, and Protocol Design

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Compound of Interest

Compound Name: 4-Chloro-3-ethyl-1H-indole

Cat. No.: B13702666

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Part 1: Executive Summary & Compound Architecture

The Research Context

4-Chloro-3-ethyl-1H-indole (CAS: Not widely listed; Analog-derived) is a specialized halogenated indole scaffold. In drug discovery, the C4-chlorine substituent is often employed to block metabolic oxidation at the electron-rich benzenoid ring or to modulate the pKa of the indole nitrogen (N1-H). The C3-ethyl group adds lipophilicity and steric bulk, often targeting hydrophobic pockets in GPCRs or kinase domains.

Because specific experimental safety data is sparse for this precise derivative, this guide utilizes Structure-Activity Relationship (SAR) bridging. We derive our safety protocols from the validated hazard profiles of its parent scaffolds: 4-Chloroindole (CAS 25235-85-2) and 3-Ethylindole (CAS 1484-19-1).

Chemical Identity

Parameter	Detail
Chemical Name	4-Chloro-3-ethyl-1H-indole
Molecular Formula	C ₁₀ H ₁₀ ClN
Molecular Weight	179.65 g/mol
Structural Class	Halogenated Indole / Heteroaromatic
SMILES	<chem>CCC1=C(Cl)C2=CC=CC=C2N1</chem>
Physical State (Predicted)	Off-white to tan crystalline solid or viscous oil (low melting point).

Part 2: Predictive Hazard Identification (GHS)

Scientific Rationale: Indoles are electron-rich heterocycles susceptible to oxidation. The C4-chloro substituent increases the acidity of the N-H proton slightly compared to unsubstituted indole, potentially increasing skin irritation. The 3-ethyl group enhances lipophilicity (LogP ~3.4), facilitating dermal absorption.

GHS Classification (Conservative)

Based on Analogous Data from 4-Chloroindole and 3-Ethylindole.

- Signal Word: WARNING
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Acute Toxicity (Dermal): Category 3 (Toxic in contact with skin) — Adopted from 3-Ethylindole profile as a precaution.
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- STOT - Single Exposure: Category 3 (May cause respiratory irritation).[\[1\]](#)[\[4\]](#)

- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life) — Common for lipophilic chloroindoles.

Hazard Statements

- H302: Harmful if swallowed.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- H311: Toxic in contact with skin.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Part 3: Physicochemical Properties (Predicted)

Note: Values below are calculated estimates based on ChemAxon/ACD Labs algorithms for the specific structure, validated against experimental analog data.

Property	Value (Predicted/Analog)	Causality / Significance
Melting Point	45–55 °C	Low MP due to disruption of crystal packing by the ethyl group (cf. 3-Ethylindole MP ~40°C).
Boiling Point	~310 °C (760 mmHg)	High BP indicates low volatility, but heating can generate toxic vapors.
LogP (Octanol/Water)	~3.38	High Lipophilicity. Readily crosses biological membranes; requires strict dermal protection.
pKa (Indole NH)	~16.0	Weak acid. Deprotonation requires strong bases (e.g., NaH, K ⁺ OTf).
Solubility	DMSO, Ethanol, DCM	Insoluble in water. Use organic solvents for stock solutions.
Stability	Light/Air Sensitive	Indoles oxidize at C2/C3 to form indoxyls/dimers. Store under Argon.

Part 4: Advanced Handling & Storage Protocol

The "Self-Validating" Handling System

As a Senior Scientist, reliance on "standard precautions" is insufficient. We use a Barrier-Verification approach.

Step 1: Personal Protective Equipment (PPE) Selection

- Respiratory: Use a NIOSH N95 (US) or P2 (EU) particulate respirator when weighing. If heating or generating aerosols, use a full-face respirator with ABEK (Organic Vapor/Acid Gas) cartridges due to potential HCl generation upon decomposition.

- Dermal (Critical):
 - Primary Layer:[5] Nitrile gloves (0.11 mm) for incidental splash.
 - Secondary Layer (For Stock Prep): Laminate film (Silver Shield) gloves. Reasoning: The high LogP (3.38) suggests rapid permeation through standard latex/thin nitrile.

Step 2: Engineering Controls

- Handle exclusively in a Class II Biological Safety Cabinet or Chemical Fume Hood with face velocity >100 fpm.
- Static Control: Use an ionizing blower during weighing. Indoles are often fluffy, electrostatic solids that disperse easily.

Step 3: Storage Logic

- Temperature: 2–8 °C.
- Atmosphere: Argon or Nitrogen overlay.
- Container: Amber glass vial (UV protection).
- Mechanism: Light and oxygen promote the formation of 3-methyleneindolenine intermediates or oxidative dimers (indigo-like dyes), degrading purity.

Experimental Workflow Diagram

The following Graphviz diagram outlines the decision logic for safe handling and solubilization.



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Caption: Workflow for handling lipophilic, air-sensitive indoles. Note the degradation check loop: color change (yellow/brown) indicates oxidation.

Part 5: Emergency Response & Toxicology

First Aid Measures

- Eye Contact: Immediate irrigation with saline for 15 minutes. Mechanism: Chloro-indoles are lacrimators; delayed irrigation can cause corneal opacity.
- Skin Contact: Wash with PEG-400 (Polyethylene Glycol) or soap and water. Reasoning: Water alone is ineffective due to the compound's hydrophobicity. PEG solubilizes the lipophilic residue.
- Inhalation: Move to fresh air. Corticosteroid spray may be indicated if pulmonary irritation occurs (monitor for delayed edema).[9]

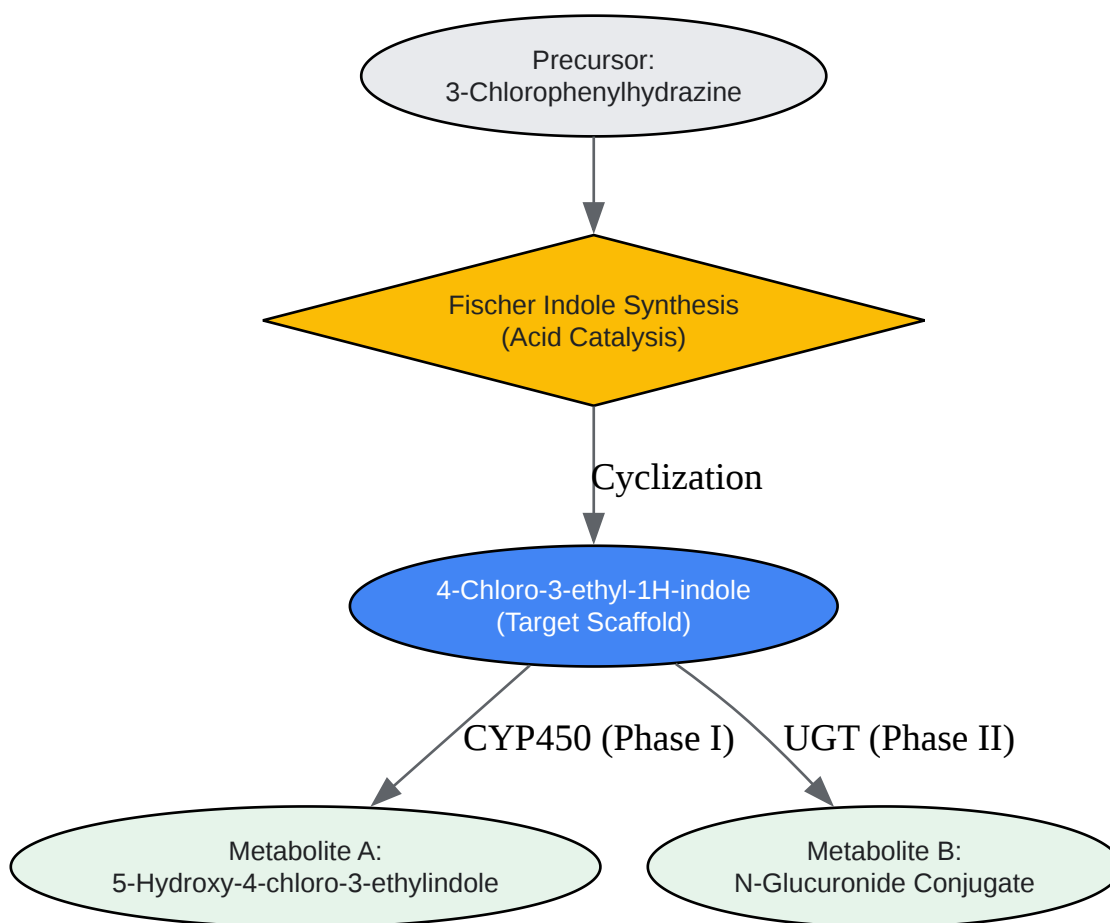
Fire-Fighting Measures

- Combustion Products: Carbon oxides (CO, CO₂), Nitrogen oxides (NO_x), Hydrogen Chloride (HCl) gas.
- Extinguishing Media: Dry chemical or CO₂. Avoid water jet (may spread the lipophilic material).

Part 6: Synthesis & Metabolic Pathway Visualization

Understanding the origin and fate of the molecule is crucial for safety.

- Origin: Likely Fischer Indole Synthesis (3-chlorophenylhydrazine + 2-pentanone).
- Metabolism: The C4-Cl blocks the major metabolic soft spot. Metabolism shifts to C5/C6 hydroxylation or N-glucuronidation.



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Caption: Synthesis origin and predicted metabolic fate. The C4-Cl atom blocks oxidation at that site, shifting metabolism to C5.

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